

Quantitative Data Summary for Dimerccury(I) Oxalate

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Compound Focus: Dimerccury(I) oxalate

CAS No.: 2949-11-3

Cat. No.: S1941236

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The table below summarizes the key physicochemical data for **dimerccury(I) oxalate**.

Property	Value
CAS Number	2949-11-3 [1]
Molecular Formula	C ₂ Hg ₂ O ₄ [1]
Molecular Weight	489.2 g/mol [1]
Solubility Product Constant (K _{sp})	1.75 × 10 ⁻¹³ [1]
SMILES	C(=O)(C(=O)[O-])[O-].[Hg+].[Hg+] [1]

Detailed Experimental Protocols

Here are the established methodologies for synthesizing and purifying **dimerccury(I) oxalate**.

Classical Precipitation Synthesis

This is the predominant method for synthesizing **dimerccury(I) oxalate**, capitalizing on its low solubility [1].

- **Fundamental Reaction:** The synthesis involves a direct precipitation reaction between mercury(I) nitrate and oxalic acid in an aqueous solution [1].
$$\text{Hg}_2(\text{NO}_3)_2 (\text{aq}) + \text{H}_2\text{C}_2\text{O}_4 (\text{aq}) \rightarrow \text{Hg}_2\text{C}_2\text{O}_4 (\text{s}) + 2\text{HNO}_3 (\text{aq})$$
- **Stoichiometry & Procedure:** A slight excess of oxalic acid (5-10 mol%) is recommended to ensure complete conversion of the mercury(I) precursor. The reaction typically proceeds at ambient temperature (25°C) over 2-6 hours, though moderate heating (40-50°C) can accelerate the process [1].
- **Critical pH Control:** The pH of the reaction medium is crucial. The optimal pH range is **3.0 to 5.0** [1].
 - **At pH < 3.0:** The oxalate anion is protonated, reducing the availability of $\text{C}_2\text{O}_4^{2-}$ ions and significantly diminishing the yield [1].
 - **At pH > 7.0:** Hydrolysis of the mercury(I) ions (Hg_2^{2+}) becomes competitive, leading to the formation of mixed hydroxide-oxalate phases and reduced product purity [1].
 - pH adjustment can be achieved using dilute nitric acid or compatible buffer systems like acetate [1].

Alternative Electrochemical Synthesis

This method offers superior control over product morphology and purity, though it is less efficient for large-scale production [1].

- **Setup:** A three-electrode configuration is used with a mercury working electrode, a platinum counter electrode, and a reference electrode (e.g., silver/silver chloride). The electrolyte contains oxalic acid or sodium oxalate (0.01-0.1 M) with a supporting electrolyte like sodium nitrate [1].
- **Reaction Mechanism:** A controlled potential (-0.2 to -0.5 V vs. SCE) is applied to the mercury electrode, driving its oxidation to mercury(I) ions [1].
$$2\text{Hg} (\text{l}) \rightarrow \text{Hg}_2^{2+} (\text{aq}) + 2\text{e}^-$$
 The electrogenerated Hg_2^{2+} ions then react with oxalate ions in the solution to form the precipitate. Current densities of 1-5 mA/cm² are optimal to avoid the formation of mercury(II) impurities [1].

Purification and Crystallization Techniques

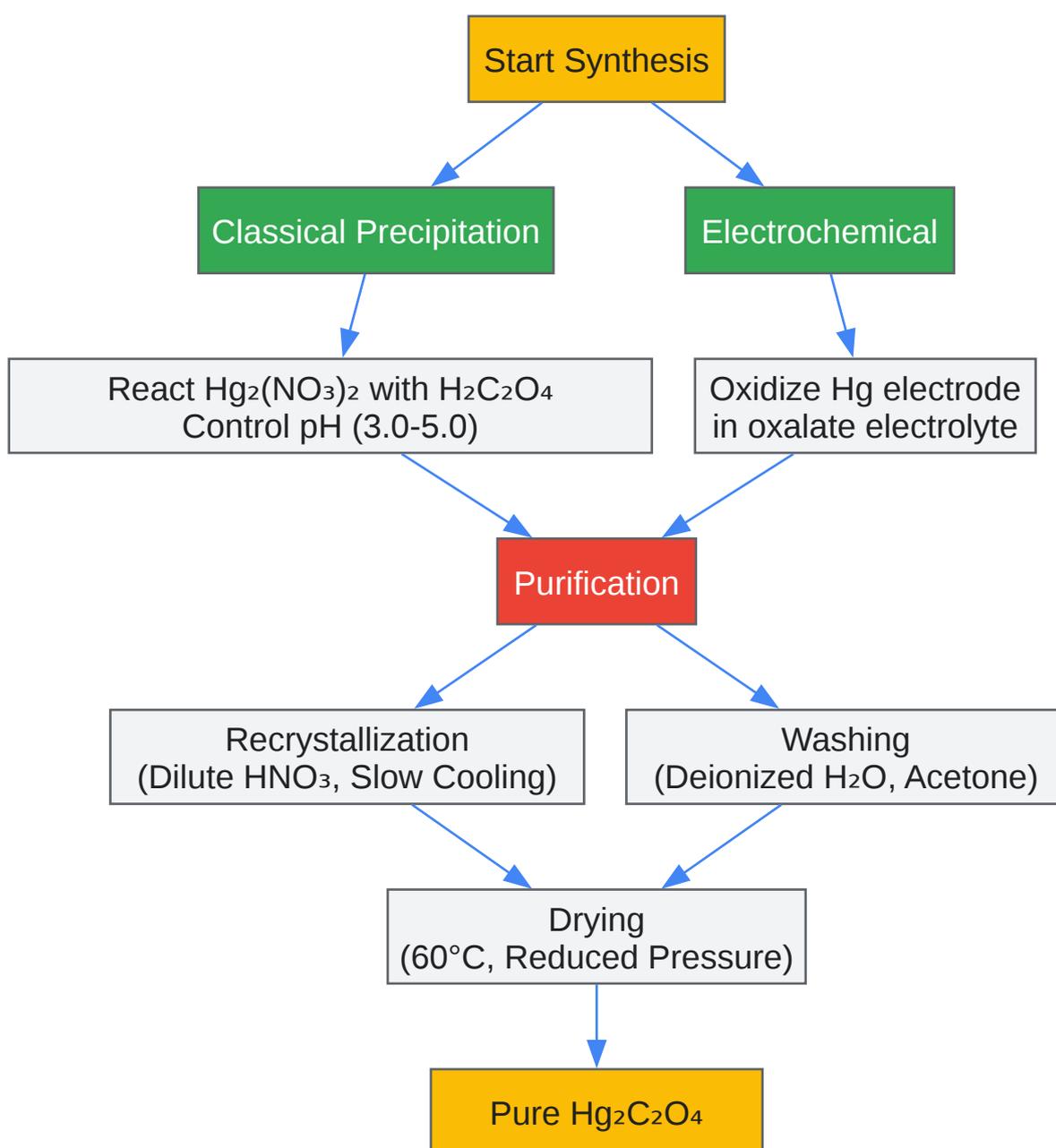
After synthesis, the following protocols can be used to achieve high-purity **dimercury(I) oxalate** [1].

- **Recrystallization from Dilute Nitric Acid:** This is the most effective method, achieving 98-99% purity. The crude product is dissolved in warm (50-60°C) dilute nitric acid (0.1-0.5 M), followed by slow cooling (0.5-1.0°C/hour) to promote the growth of large, pure crystals. Recovery rates are typically 85-92% [1].
- **Washing and Drying Protocols:**

- **Washing:** Multiple washing cycles (3-5) with deionized water can achieve 95-97% purity with excellent recovery (95-98%). For removing trace organic contaminants, washing with acetone or ethanol is effective [1].
- **Drying:** Controlled drying at 60°C under reduced pressure effectively removes moisture without causing thermal decomposition. The compound is stable up to 200-250°C [1].

Experimental Workflow and Key Considerations

The diagram below visualizes the key stages in the synthesis and purification of **dimercury(I) oxalate**.



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Synthesis and purification workflow for **dimercury(I) oxalate**.

- **Primary Hazards:** The extreme insolubility and very low Ksp value of **dimercury(I) oxalate** are its defining characteristics, but the primary hazard originates from the high toxicity of its mercury content [1]. All synthesis and handling must be conducted with strict safety protocols to prevent exposure.
- **Critical Control Points:** The two most critical parameters to control are the **reaction pH** (maintain between 3.0-5.0) and the **drying temperature** (keep below 200°C) to ensure high yield, purity, and stability of the final product [1].

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References

1. Buy Dimercury(I) oxalate | 2949-11-3 [smolecule.com]

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